

3,5-Dichloroisothiazole-4-carbonitrile: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,5-Dichloroisothiazole-4-carbonitrile

Cat. No.: B127508

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Disclaimer: This document provides a summary of safety and handling information for **3,5-Dichloroisothiazole-4-carbonitrile** (CAS No. 2120-82-3). A complete Safety Data Sheet (SDS) for this specific compound could not be fully accessed at the time of writing. Therefore, the information presented herein is based on general principles of chemical safety and data extrapolated from structurally related isothiazole compounds. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should not be considered a substitute for a comprehensive, compound-specific SDS. Always consult a certified SDS for **3,5-Dichloroisothiazole-4-carbonitrile** before handling this chemical and adhere to all institutional and regulatory safety protocols.

Chemical Identification and Physical Properties

While specific quantitative data for **3,5-Dichloroisothiazole-4-carbonitrile** is not readily available in the public domain, the following table summarizes its basic identifiers. Information on physical properties is currently unavailable.

Identifier	Value
Chemical Name	3,5-Dichloroisothiazole-4-carbonitrile
Synonyms	3,5-dichloro-4-isothiazolecarbonitrile, 4-cyano-3,5-dichloroisothiazole
CAS Number	2120-82-3
Molecular Formula	C ₄ Cl ₂ N ₂ S
Molecular Weight	179.03 g/mol
Physical State	Not Available
Melting Point	Not Available
Boiling Point	Not Available
Density	Not Available

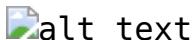
Hazard Identification and Classification

Based on data for analogous chlorinated isothiazole compounds, **3,5-Dichloroisothiazole-4-carbonitrile** is anticipated to be a hazardous substance. The following table outlines potential GHS hazard classifications. These are predictive and require confirmation with a specific SDS.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.

Signal Word:Warning

Potential Hazard Pictograms:



Safe Handling and Storage

Strict adherence to safety protocols is essential when handling **3,5-Dichloroisothiazole-4-carbonitrile**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following diagram outlines the recommended PPE workflow.



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Caption: Personal Protective Equipment (PPE) Workflow for Handling **3,5-Dichloroisothiazole-4-carbonitrile**.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in good working order in any area where this chemical is handled.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where this chemical is used.
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Store in a tightly sealed container.
- The recommended storage temperature is typically refrigerated (2-8°C) and in an inert atmosphere.

Emergency Procedures

In the event of an emergency, follow the established protocols for your institution. The following provides general guidance.

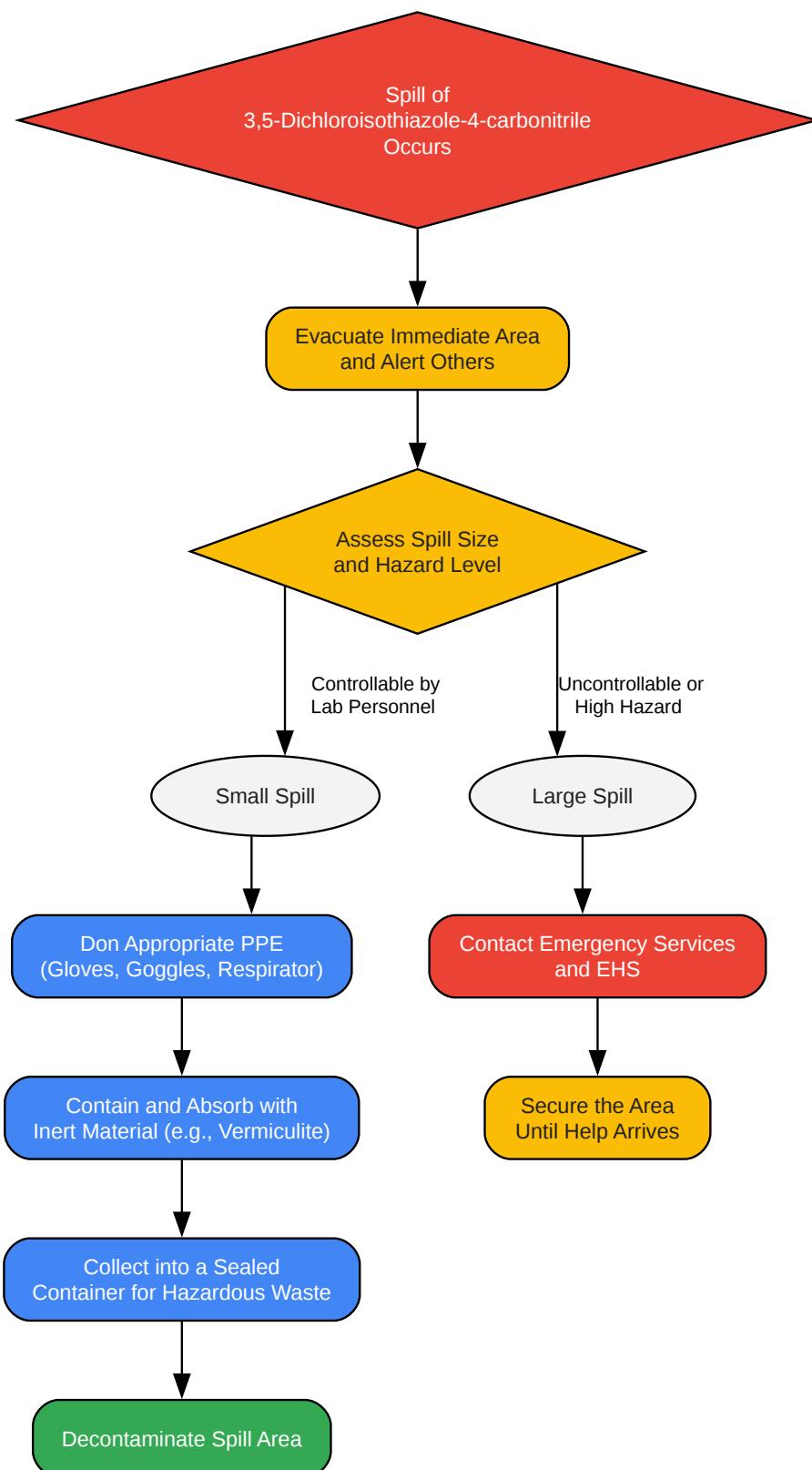
First Aid Measures

The following table summarizes general first aid measures. Always seek immediate medical attention after any exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

In the event of a spill, the following logical workflow should be followed.

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Caption: Logical Workflow for Responding to a Spill of 3,5-Dichloroisothiazole-4-carbonitrile.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Specific Hazards: Combustion may produce toxic and irritating gases, including nitrogen oxides, sulfur oxides, hydrogen chloride, and carbon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

Disposal Considerations

Dispose of **3,5-Dichloroisothiazole-4-carbonitrile** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. This material should be treated as hazardous waste. Do not allow it to enter drains or waterways.

Toxicological Information

Specific toxicological data for **3,5-Dichloroisothiazole-4-carbonitrile** is not available. Based on related compounds, it is presumed to be harmful if swallowed, inhaled, or absorbed through the skin. It is also expected to be an irritant to the skin, eyes, and respiratory system. Chronic effects are unknown.

Experimental Protocols

Detailed experimental protocols involving **3,5-Dichloroisothiazole-4-carbonitrile** are beyond the scope of this safety guide. All experimental work should be conducted under the direct supervision of a qualified researcher and in accordance with a thoroughly reviewed and approved research protocol that includes a comprehensive risk assessment.

This guide is intended to promote a culture of safety and should be used in conjunction with official safety documentation and institutional protocols. Always prioritize safety when working with hazardous chemicals.

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